

Ammonium Thiocyanate (NH₄SCN): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ammonium thiocyanate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical characteristics of **ammonium thiocyanate** (NH₄SCN). The information is curated to be a vital resource for professionals in research, scientific analysis, and drug development, with a focus on data-driven insights and practical experimental methodologies.

Physical Characteristics

Ammonium thiocyanate is a colorless, hygroscopic crystalline solid.^{[1][2]} It is odorless and readily soluble in water. The dissolution in water is an endothermic process, meaning it absorbs heat from its surroundings.^{[3][4]}

Quantitative Physical Data

The key physical properties of **ammonium thiocyanate** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	NH ₄ SCN	[5]
Molecular Weight	76.12 g/mol	[1][5]
Appearance	Colorless, hygroscopic crystalline solid	[1][6]
Odor	Odorless	[2]
Density	1.305 g/cm ³	[7][8]
Melting Point	149.5 °C (decomposes)	[7][9]
Boiling Point	Decomposes at approximately 170 °C	[6][9]
Refractive Index	1.685	[7][10]
pH (5% solution)	4.5 - 6.0	[11]

Solubility Profile

Ammonium thiocyanate exhibits high solubility in water and is also soluble in a range of organic solvents. The solubility in water increases significantly with temperature.

Solvent	Solubility (g/100 mL)	Temperature (°C)	Citations
Water	128	0	[7] [9]
Water	139	20	[7]
Water	162	60	[7]
Ethanol	68	25	[7]
Methanol	74	25	[7]
Acetone	22	25	[7]
Liquid Ammonia	Very soluble	-	[9]
Acetonitrile	7.52 g/100g	18	[8]

Chemical Characteristics

Ammonium thiocyanate is a versatile inorganic compound with a rich and varied chemical reactivity profile. It serves as a source of the thiocyanate anion (SCN^-), a pseudohalide, which imparts many of its characteristic reactions.

Key Chemical Reactions

Thermal Decomposition: Upon heating to around 170 °C, **ammonium thiocyanate** decomposes.[\[6\]](#)[\[9\]](#) When heated to 200 °C, the dry powder decomposes into ammonia, hydrogen sulfide, and carbon disulfide, leaving a residue of guanidinium thiocyanate.[\[9\]](#)[\[12\]](#)

Isomerization to Thiourea: When heated, **ammonium thiocyanate** undergoes a reversible isomerization to form thiourea.[\[9\]](#)[\[12\]](#) The equilibrium between the two compounds is dependent on the temperature. At 150 °C, the equilibrium mixture contains 30.3% thiourea by weight, while at 180 °C, it contains 25.3% thiourea.[\[9\]](#)[\[12\]](#)

Reaction with Acids and Bases: As an ammonium salt, it is weakly acidic and will react with strong bases to release ammonia gas. For instance, it reacts with sodium hydroxide to form sodium thiocyanate, ammonia, and water.[\[9\]](#)[\[12\]](#) Reaction with strong acids like sulfuric acid

can lead to the formation of various products depending on the conditions, including persulfocyanic acid.[13]

Reaction with Oxidizing Agents: **Ammonium thiocyanate** can react violently or explosively with strong oxidizing agents such as chlorates, nitrates, and peroxides.[1] Nitric acid can cause a violent oxidation reaction.[1]

Complex Formation with Metal Ions: The thiocyanate anion readily forms complexes with many transition metal ions.[14] A classic example is the reaction with ferric (Fe^{3+}) ions, which produces a deep blood-red solution containing the ferric thiocyanate complex.[8][9] This reaction is highly sensitive and is often used as a qualitative test for the presence of ferric ions.

Spectroscopic Data

Spectroscopy	Wavenumber (cm ⁻¹)	Assignment	Citations
Infrared (IR)	3330, 3130	N-H stretching (NH_4^+)	[7]
Infrared (IR)	2055	C≡N stretching (SCN^-)	[7]
Infrared (IR)	745	C-S stretching (SCN^-)	[7]
Infrared (IR)	1450, 1680	N-H bending (NH_4^+)	[7]
Raman	2060	Symmetric C≡N stretching (SCN^-)	[7]

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties of **ammonium thiocyanate** are provided below.

Determination of Melting Point (Capillary Method)

This protocol outlines the standard procedure for determining the melting point of a solid organic compound using a capillary tube apparatus.

Materials:

- **Ammonium thiocyanate**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **ammonium thiocyanate** sample is completely dry and finely powdered using a mortar and pestle.
- Pack the capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.[\[5\]](#)
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of **ammonium thiocyanate** (~149 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).
- The melting point is reported as the recorded range. For a pure substance, this range should be narrow (0.5-1 °C).[\[3\]](#)

Determination of Aqueous Solubility (Isothermal Method)

This protocol describes a method for determining the solubility of an inorganic salt in water at a specific temperature.

Materials:

- **Ammonium thiocyanate**
- Distilled water
- Constant temperature water bath
- Stirring apparatus (magnetic stirrer and stir bar)
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Evaporating dish
- Oven

Procedure:

- Prepare a series of saturated solutions by adding an excess amount of **ammonium thiocyanate** to a known volume of distilled water in several flasks.
- Place the flasks in a constant temperature water bath and stir the solutions vigorously for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant liquid using a pre-warmed syringe and filter it to remove any suspended solid particles.
- Weigh an empty, dry evaporating dish.
- Transfer the filtered solution to the weighed evaporating dish and reweigh to determine the mass of the solution.
- Carefully evaporate the water from the solution by heating it in an oven at a temperature below the decomposition temperature of **ammonium thiocyanate** (e.g., 100-110 °C) until a constant weight is achieved.

- Reweigh the evaporating dish containing the dry salt residue.
- The mass of the dissolved salt is the difference between the final and initial weights of the evaporating dish.
- The mass of the water is the difference between the mass of the solution and the mass of the dissolved salt.
- Calculate the solubility in grams of salt per 100 g of water.

Infrared (IR) Spectroscopy of a Solid Sample (Thin Film Method)

This protocol details the preparation of a solid sample for analysis by infrared spectroscopy.

Materials:

- **Ammonium thiocyanate**
- A volatile solvent in which the compound is soluble (e.g., acetone or methanol)
- Salt plates (e.g., NaCl or KBr)
- FTIR spectrometer
- Pipette or dropper

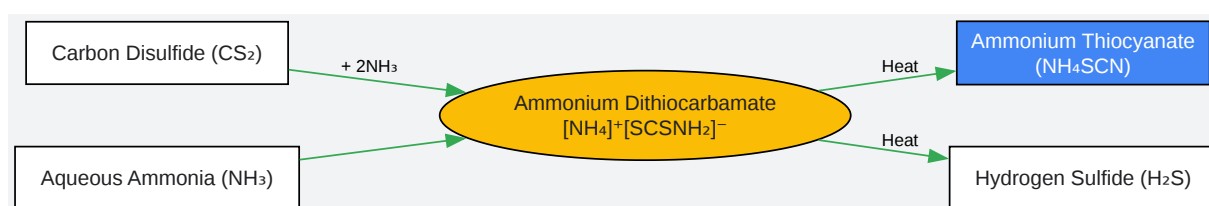
Procedure:

- Dissolve a small amount (a few milligrams) of **ammonium thiocyanate** in a minimal amount of a volatile solvent.
- Place a few drops of the resulting solution onto the surface of a clean, dry salt plate.^[7]
- Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.^[7] A gentle stream of dry air or nitrogen can be used to speed up this process.
- Place the salt plate in the sample holder of the FTIR spectrometer.

- Acquire the infrared spectrum according to the instrument's operating instructions.
- If the absorption bands are too weak, add more solution to the plate and re-evaporate. If the bands are too strong, prepare a more dilute solution or a thinner film.

Visualizations

The following diagrams, generated using Graphviz, illustrate key chemical transformations and an experimental workflow related to **ammonium thiocyanate**.



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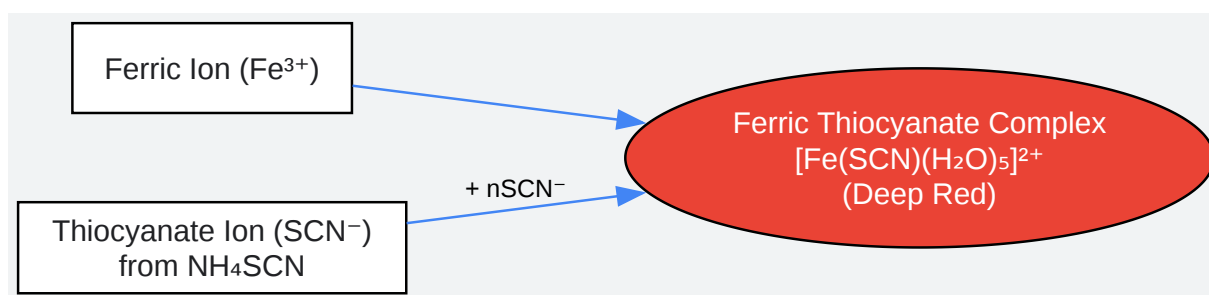
Caption: Synthesis of **Ammonium Thiocyanate**.

Caption: Thermal Decomposition of NH_4SCN .



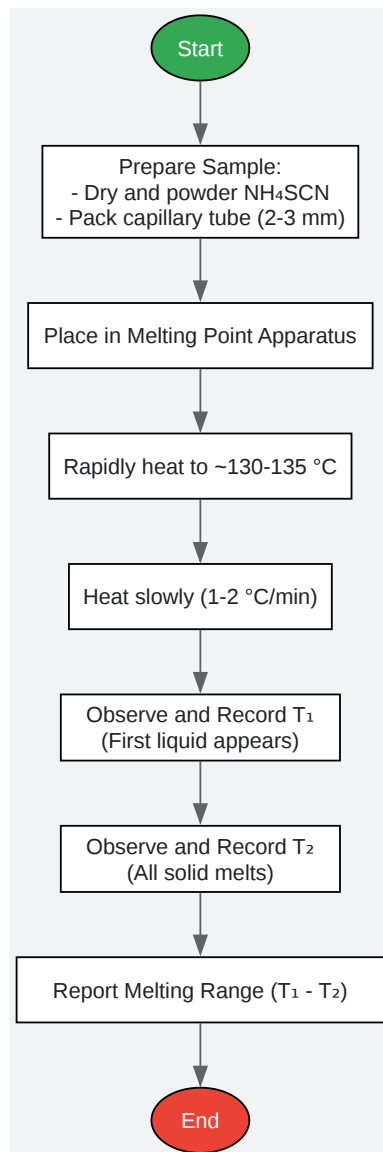
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Caption: Isomerization of NH_4SCN to Thiourea.



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Caption: Complex formation with Ferric Ions.



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Caption: Workflow for Melting Point Determination.

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